

Essential Safety and Handling Guide for D-Psicose (D-Allulose)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Psicose*

Cat. No.: *B8758972*

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Date of Issue: November 7, 2025

This document provides immediate and essential safety, handling, and disposal protocols for **D-Psicose**, also known as D-Allulose, tailored for research, scientific, and drug development professionals. While **D-Psicose** is generally recognized as safe (GRAS) for use as a food ingredient by the U.S. Food and Drug Administration, adherence to standard laboratory safety practices is crucial to ensure a safe working environment.^{[1][2][3]}

Personal Protective Equipment (PPE)

While **D-Psicose** is not classified as a hazardous substance under the Globally Harmonized System (GHS), observing good industrial hygiene and safety practices is mandatory.^{[4][5]} The following table summarizes the recommended personal protective equipment for handling **D-Psicose** in a laboratory setting.

Protection Type	Equipment	Purpose	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields	To prevent eye contact with dust particles.	[4]
Skin Protection	Impervious clothing and chemical-resistant gloves	To avoid direct skin contact.	[4][6]
Respiratory Protection	Full-face respirator	Recommended if exposure limits are exceeded or if irritation or other symptoms are experienced. Not typically required under normal use conditions with adequate ventilation.	[4][6]

Health and Safety Information

D-Psicose is a monosaccharide and a C3 epimer of D-fructose.[7] It is found naturally in small quantities in foods like wheat, figs, and raisins.[8] Studies have indicated potential health benefits, including hypoglycemic and antioxidant activities.[9] Despite its safety profile, it is important to be aware of the following first-aid measures.

First-Aid Measures

Exposure Route	Procedure	Source
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[5][6]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	[4][5]
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration and consult a physician.	[5]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.	[4][5]

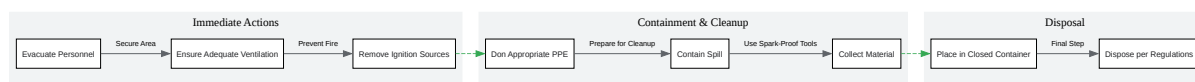
Operational and Disposal Plans

Proper handling and disposal of **D-Psicose** are essential for maintaining a safe laboratory environment.

Handling and Storage:

- Handle in a well-ventilated place.[4]
- Wear suitable protective clothing.[4]
- Avoid the formation of dust.[4][6]
- Avoid contact with skin and eyes.[4]
- Store in a tightly closed container in a dry and well-ventilated place.[6] For long-term storage, refrigeration is recommended.[6]

Spill Response: In the event of a spill, follow the procedural workflow outlined below. The primary objectives are to contain the spill, clean the area, and ensure the safety of all personnel.



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Caption: **D-Psicose** Spill Response Workflow

Disposal:

- Collect spilled material and arrange for disposal in suitable, closed containers.[4]
- Adhere to all applicable local, state, and federal regulations for waste disposal.[4]
- Prevent the chemical from entering drains, as discharge into the environment should be avoided.[4]

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for D-Psicose (D-Allulose)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8758972#personal-protective-equipment-for-handling-d-psicose]

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